

Mechanism of action of Regadenoson as a selective A2A adenosine receptor agonist.

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Compound of Interest

Compound Name: Regadenoson-d3

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Mechanism of Action of Regadenoson: A Selective A2A Adenosine Receptor Agonist

An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

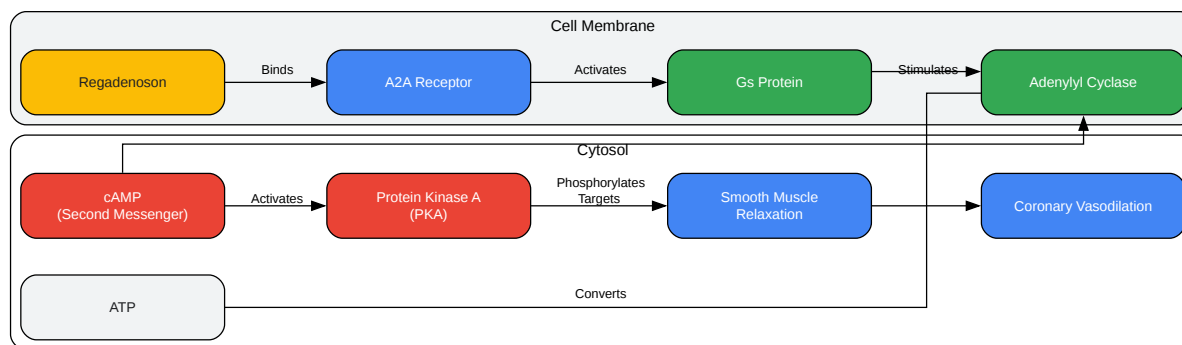
Regadenoson is a potent and selective A2A adenosine receptor agonist utilized clinically as a pharmacologic stress agent for myocardial perfusion imaging (MPI).[1][2] It is particularly valuable for patients who are unable to undergo adequate exercise stress testing.[3][4] Unlike the non-selective agonist adenosine, Regadenoson's targeted mechanism of action offers a favorable safety profile by preferentially inducing coronary vasodilation while minimizing systemic side effects.[2][3] This technical guide provides a comprehensive overview of the molecular mechanism, receptor selectivity, pharmacokinetics, pharmacodynamics, and the key experimental methodologies used to characterize Regadenoson.

Molecular Mechanism of Action

Regadenoson exerts its primary pharmacologic effect by acting as a low-affinity agonist at the adenosine A2A receptor, a G-protein coupled receptor (GPCR) predominantly located on the smooth muscle cells of coronary arteries.[3][5][6]

1.1. A2A Receptor Signaling Cascade Activation of the A2A receptor by Regadenoson initiates a well-defined intracellular signaling cascade:

- **G-Protein Coupling:** Ligand binding causes a conformational change in the A2A receptor, leading to the activation of the associated heterotrimeric Gs protein.[7]
- **Adenylyl Cyclase Activation:** The activated alpha subunit of the Gs protein (G α s) stimulates adenylyl cyclase, a membrane-bound enzyme.[8]
- **cAMP Production:** Adenylyl cyclase catalyzes the conversion of adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP), a key second messenger.[1][8]
- **Protein Kinase A (PKA) Activation:** Elevated intracellular cAMP levels lead to the activation of Protein Kinase A (PKA).[1]
- **Downstream Phosphorylation & Vasodilation:** PKA phosphorylates various downstream target proteins, including potassium channels in the vascular smooth muscle.[8] This leads to hyperpolarization, smooth muscle relaxation, and ultimately, potent vasodilation of the coronary arteries.[1][8] This increase in coronary blood flow (CBF) mimics the hyperemia induced by physical exercise, allowing for the diagnostic assessment of myocardial perfusion.[1][9]



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Caption: A2A receptor signaling cascade initiated by Regadenoson binding.

Receptor Binding Profile and Selectivity

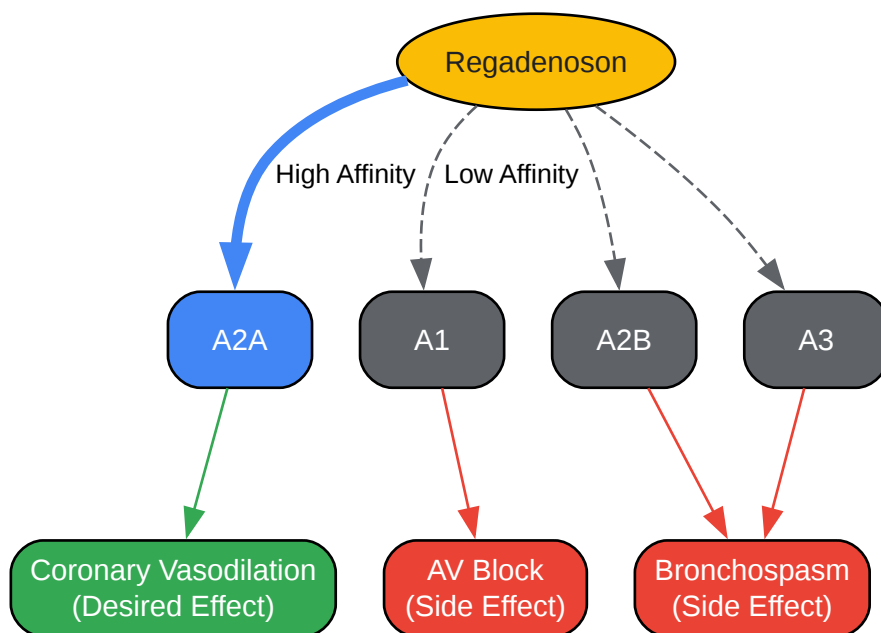
A defining characteristic of Regadenoson is its high selectivity for the A2A receptor subtype over the A1, A2B, and A3 subtypes.^[1] This selectivity is crucial for its clinical safety profile, as activation of other adenosine receptors is associated with undesirable side effects.^[10] For instance, A1 receptor agonism can lead to atrioventricular (AV) block, while A2B and A3 activation can cause bronchospasm.^{[10][11]}

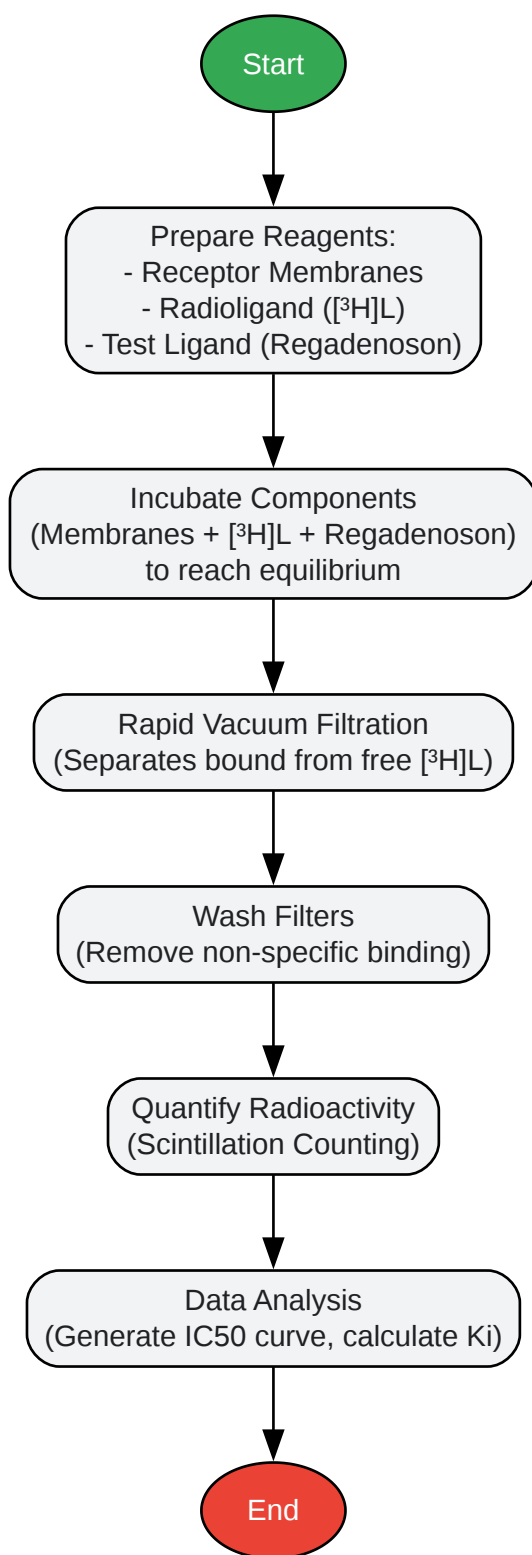
Regadenoson is classified as a low-affinity agonist, which contributes to its short duration of action.^{[10][12]} Despite its relatively low affinity, it is a potent vasodilator due to the high density and substantial receptor reserve of A2A receptors in the coronary arteries.^{[10][13]}

Table 1: Regadenoson Binding Affinity (K_i) at Human Adenosine Receptor Subtypes

Receptor Subtype	Binding Affinity (Ki)	Selectivity Ratio (Ki A1 / Ki A2A)	Reference(s)
A2A	290 nM - 1.73 µM	-	[9] [10] [12] [14]
A1	>16.46 µM	>13-fold	[9] [10] [12] [14]
A2B	Negligible Affinity	>30-fold	[9] [14]

| A3 | Negligible Affinity | >30-fold | [\[9\]](#)[\[14\]](#) |





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